

analytical methods for validating N,N'-Dimethyloxamide purity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Physical Properties & Identification Data

The following table summarizes key physical and chemical identifiers for **N,N'-Dimethyloxamide**, which are fundamental for initial substance characterization [1] [2] [3].

Property	Value / Description
CAS Number	615-35-0 [3] [2] [1]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [3] [2] [1]
Molecular Weight	116.12 g/mol [3] [2]
Melting Point	214-217 °C (lit.) [1] [2]
Density	1.1±0.1 g/cm ³ [1]
Safety (GHS)	Warning - Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335) [1]

Analytical Methods for Purity Validation

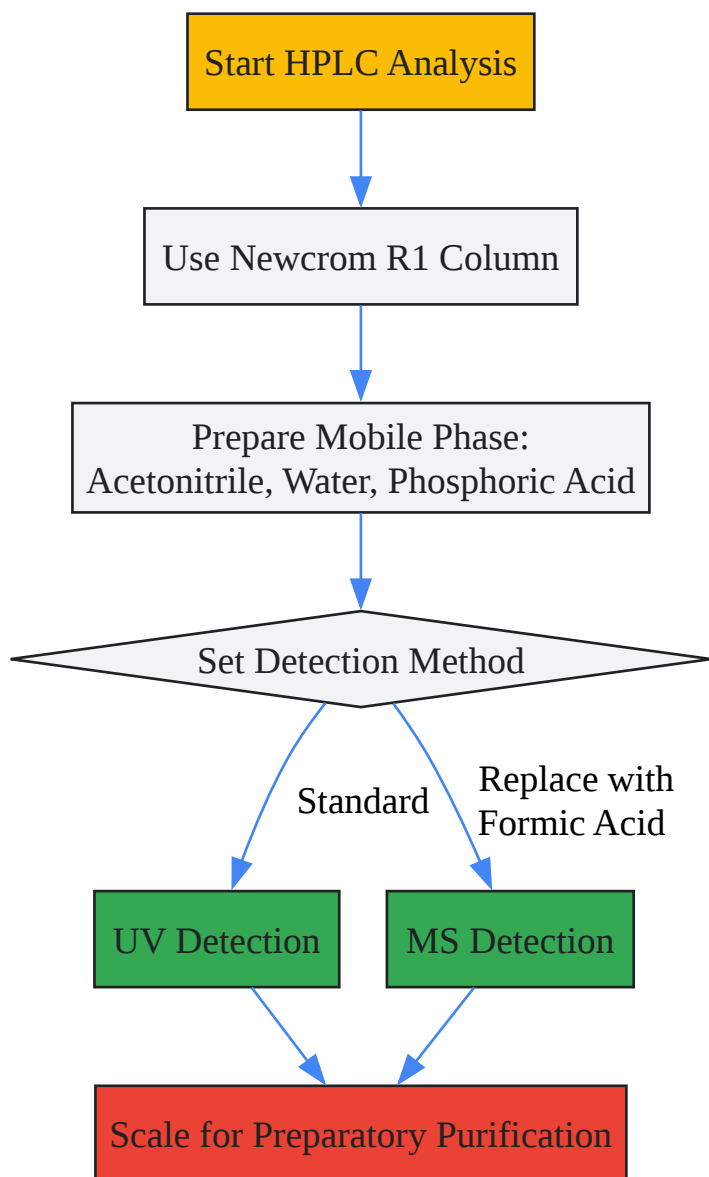
Here are the specific experimental protocols identified for analyzing **N,N'-Dimethyloxamide**.

High-Performance Liquid Chromatography (HPLC)

This is a primary method for assessing chemical purity and separating impurities.

- **Application:** Analysis and purification of **N,N'-Dimethyloxamide** using a reverse-phase (RP) HPLC method [4].
- **Detailed Protocol:**
 - **Column:** **Newcrom R1** column (low silanol activity). For faster analysis, 3 µm particle size columns are available for UPLC applications [4].
 - **Mobile Phase:** Composed of **acetonitrile (MeCN), water, and phosphoric acid** [4].
 - **MS-Compatible:** For mass spectrometry detection, phosphoric acid must be replaced with **formic acid** [4].
 - **Method Scalability:** The method is scalable and can be used for preparative separation to isolate impurities [4].

The workflow for this HPLC method can be summarized as follows:



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Melting Point Determination

A classic and essential technique for purity validation.

- **Application:** Used as a basic identity and purity test. A sharp, well-defined melting point within the expected range indicates a pure substance [1] [2].
- **Experimental Protocol:**
 - Load a small sample of the dry solid into a sealed capillary tube.
 - Place the tube in a melting point apparatus.

- Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute).
- Observe and record the temperature range at which the sample completely melts. The expected range for a pure compound is **214-217 °C** [1] [2].

Conformational Analysis and Theoretical Data

Beyond purity validation, one study provides insight into the molecular structure of **N,N'-Dimethyloxamide**, which can be relevant for understanding its physical and chemical behavior.

- **Method: CNDO/2 computational method** (Complete Neglect of Differential Overlap) for energy optimization [5] [6].
- **Key Finding:** The lowest energy conformation was calculated to feature a **planar dimethylamide group, twisted approximately 80.5 degrees** around the central C-C bond relative to the other amide group [5] [6].
- **Other Data:** Additional calculated thermodynamic properties (e.g., standard enthalpy of formation, heat of vaporization) are available in the search results, which were derived using the Joback method [7].

Summary and Recommendations

The search results provide a starting point for analytical methods, particularly highlighting **HPLC with UV or MS detection** and **melting point determination** as core techniques for validating **N,N'-Dimethyloxamide** purity.

To build a comprehensive comparison guide as you intended, I suggest seeking out additional information on the following:

- **More HPLC Parameters:** Specific details like flow rate, injection volume, gradient program, and run time from the method's certificate of analysis.
- **Alternative Techniques:** Data from other common pharmacopeial methods such as **Karl Fischer titration** for water content, **ICP-MS** for elemental impurities, or **¹H/¹³C NMR** for structural confirmation and quantitative purity analysis.

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